

An In-depth Technical Guide to the Solubility of AH 7563

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Compound of Interest

Compound Name: AH 7563

Cat. No.: B162112

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **AH 7563**, an analytical reference standard structurally categorized as an opioid.^[1] The information contained herein is intended to support research and forensic applications.^[1]

Chemical and Physical Properties

Property	Value
Formal Name	N-[[1-(dimethylamino)cyclohexyl]methyl]-benzamide
CAS Number	63886-94-2
Molecular Formula	C ₁₆ H ₂₄ N ₂ O
Formula Weight	260.4
Purity	≥98%
Formulation	A crystalline solid

Table 1: Chemical and physical properties of **AH 7563**.^[1]

Solubility Data

The solubility of **AH 7563** has been determined in several common laboratory solvents. This data is crucial for the preparation of stock solutions and for designing experimental conditions.

Solvent	Solubility
DMF	10 mg/ml
DMSO	2 mg/ml
Ethanol	10 mg/ml
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/ml

Table 2: Quantitative solubility of **AH 7563** in various solvents.[1]

Experimental Protocols for Solubility Determination

The following outlines a general and widely accepted method for determining the equilibrium solubility of a compound, known as the shake-flask method.[2] This protocol serves as a foundational technique in pharmaceutical and chemical research.[2]

Objective: To determine the maximum concentration of **AH 7563** that can dissolve in a specific solvent at a given temperature to reach equilibrium.

Materials:

- **AH 7563** (crystalline solid)
- Selected solvents (e.g., DMF, DMSO, Ethanol, Ethanol:PBS buffer)
- Sealed, temperature-controlled containers (e.g., glass vials or flasks)
- Orbital shaker or magnetic stirrer
- Centrifuge
- High-performance liquid chromatography (HPLC) or UV-Vis spectrophotometer for concentration analysis

- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **AH 7563** to a known volume of the selected solvent in a sealed container.^[2] The presence of undissolved solid is necessary to ensure that the solution reaches saturation.
 - Seal the container to prevent solvent evaporation.
 - Place the container in a temperature-controlled environment (e.g., a water bath or incubator) and agitate it using an orbital shaker or magnetic stirrer.
 - Allow the mixture to equilibrate for a sufficient period (typically 24-72 hours), during which the concentration of the dissolved solid will reach a maximum and constant value.
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant, ensuring that no solid particles are transferred.
 - To remove any remaining suspended solids, centrifuge the sample at a high speed.
- Concentration Analysis:
 - Accurately dilute the clear supernatant with the appropriate solvent to a concentration that falls within the linear range of the analytical method to be used.
 - Determine the concentration of **AH 7563** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Calculation of Solubility:

- Calculate the original concentration of the saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
- The resulting value represents the equilibrium solubility of **AH 7563** in the tested solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a chemical compound using the shake-flask method.



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Caption: Workflow for Solubility Determination using the Shake-Flask Method.

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References

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